BMS-986142 chemical structure and properties

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*BMS-986142*
CAS No.:	*1643368-58-4*
Cat. No.:	*B606288*

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An In-depth Technical Guide to BMS-986142

This technical guide provides a comprehensive overview of the chemical structure, properties, and pharmacological profile of **BMS-986142**, a reversible inhibitor of Bruton's tyrosine kinase (BTK). The information is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Physicochemical Properties

BMS-986142 is a potent and highly selective, reversible small molecule inhibitor of Bruton's tyrosine kinase.[1][2][3] Its chemical and physical properties are summarized in the table below.

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Property	Value
IUPAC Name	(7S)-3-fluoro-4-[3-(8-fluoro-1-methyl-2,4-dioxoquinazolin-3-yl)-2-methylphenyl]-7-(2-hydroxypropan-2-yl)-6,7,8,9-tetrahydro-5H-carbazole-1-carboxamide[4]
Molecular Formula	C32H30F2N4O4[5][6]
Molecular Weight	572.60 g/mol [4][5]
CAS Number	1643368-58-4[5]
Appearance	White to off-white solid[5]
SMILES String	C--INVALID-LINK--(C)O)CC6">C@@C(=O)N
InChIKey	ZRYMMWAJAFUANM-UHFFFAOYSA-N[6]
Purity	>98%

Pharmacology

Mechanism of Action

BMS-986142 is a reversible inhibitor of Bruton's tyrosine kinase (BTK), a non-receptor tyrosine kinase belonging to the Tec family.[6][7] BTK is a critical signaling element in various immune pathways, including B-cell receptor (BCR), Fc receptor, and RANK receptor signaling.[7] By inhibiting the kinase activity of BTK, **BMS-986142** is expected to modulate B-cell-mediated and non-B-cell-mediated autoimmune responses without causing B-cell depletion.[7] This mechanism makes it a promising therapeutic target for autoimmune diseases such as rheumatoid arthritis (RA).[8]

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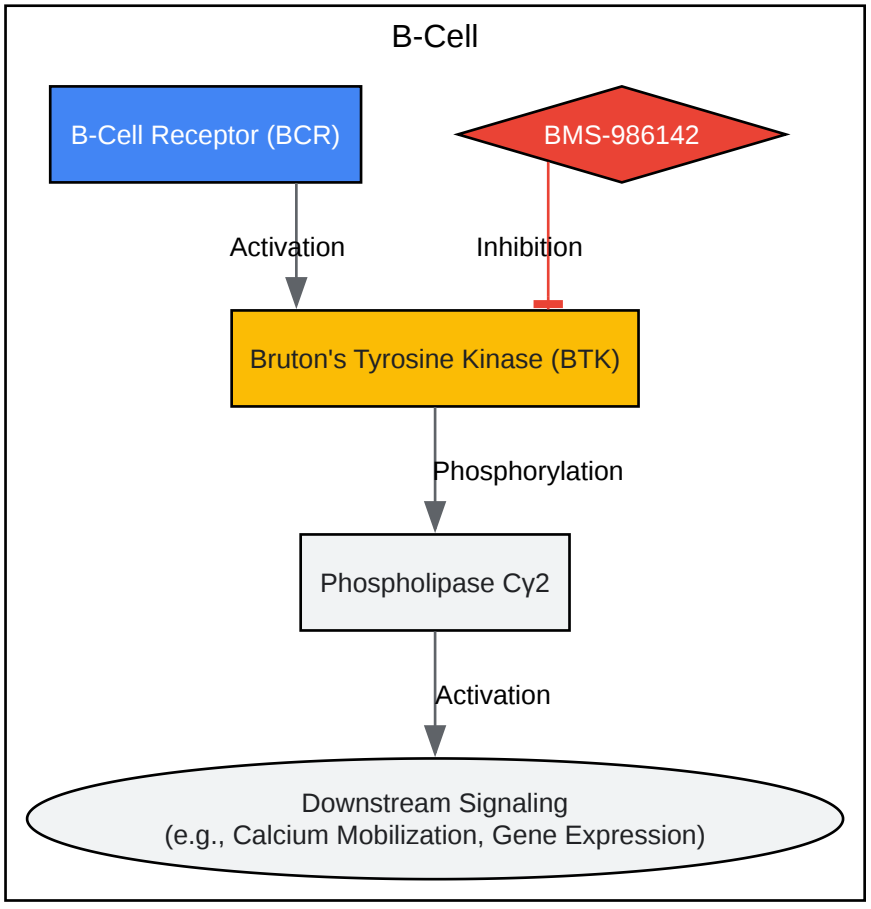
BTK Signaling Pathway Inhibition by BMS-986142



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BTK Signaling Pathway Inhibition

Pharmacological Profile

BMS-986142 is a potent inhibitor of BTK with high selectivity against a wide range of other kinases. The table below summarizes its inhibitory activity.

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Target	IC50 (nM)	Selectivity vs. BTK
BTK	0.5	-
TEC	10	20-fold
ITK	15	30-fold
BLK	23	46-fold
TXK	28	56-fold
BMX	32	64-fold
LCK	71	142-fold
SRC	1100	2200-fold

Data sourced from MedChemExpress and PLOS One.[1][5]

Experimental Protocols and Studies

3.1. In Vitro Studies

Kinase Selectivity Assay

- Objective: To determine the selectivity of **BMS-986142** against a panel of kinases.
- Methodology: The inhibitory activity of **BMS-986142** was assessed against a panel of 384 kinases in enzymatic assays. The half maximal inhibitory concentration (IC50) was determined for each kinase.[1][9]
- Results: **BMS-986142** demonstrated high selectivity for BTK. Of the 384 kinases tested, only five were inhibited with less than 100-fold selectivity compared to BTK, with four of these being members of the Tec family of kinases.[1][9]

B-Cell Functional Assays

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- Objective: To evaluate the effect of **BMS-986142** on B-cell receptor (BCR)-dependent functions.
- Methodology:
  - Calcium Flux: Ramos B cells were treated with anti-IgM to activate the BCR, and the effect of **BMS-986142** on BTK-dependent calcium flux was measured.[5]
  - Cytokine Production and Cell Proliferation: Primary human B cells were stimulated through the BCR, and the inhibitory effect of **BMS-986142** on the production of inflammatory cytokines (IL-6 and TNF-α) and cell proliferation was assessed.[1][9]
  - CD69 Expression: Human whole blood was stimulated with anti-IgD-dextran to activate BCR signaling, and the expression of the activation marker CD69 on B cells was measured by flow cytometry.[7]
- Results:
  - **BMS-986142** inhibited BTK-dependent calcium flux with an IC50 of 9 nM.[5]
  - It potently inhibited the production of IL-6 and TNF-α, cell proliferation, and the expression of CD86 on primary human B cells.[1][9]
  - In human whole blood, **BMS-986142** inhibited BCR-stimulated CD69 expression on B cells with an IC50 of 90 nM.[1]

Fcγ Receptor-Dependent Cytokine Production

- Objective: To assess the impact of **BMS-986142** on Fcγ receptor (FcγR)-mediated inflammatory responses.
- Methodology: Human peripheral blood mononuclear cells (PBMCs) were stimulated with IgG-containing immune complexes to trigger FcγR-dependent signaling. The production of TNF-α and IL-6 was measured in the presence of varying concentrations of **BMS-986142**.[1][9]

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- Results: **BMS-986142** inhibited the production of TNF-α and IL-6 with IC50 values of 3 nM and 4 nM, respectively.[1][9]

RANK-L-Induced Osteoclastogenesis

- Objective: To investigate the effect of **BMS-986142** on the formation of osteoclasts.
- Methodology: Osteoclast precursor cells were cultured with human macrophage colony-stimulating factor and RANK-L in the presence of **BMS-986142**. After 9 days, the cells were stained for tartrate-resistant acid phosphatase (TRAP), and the number of TRAP-positive multinucleated cells was quantified.[9]
- Results: **BMS-986142** was found to block RANK-L-induced osteoclastogenesis, suggesting a potential role in preventing bone resorption in diseases like rheumatoid arthritis.[1][9]

3.2. In Vivo Studies

Murine Collagen-Induced Arthritis (CIA) Model

- Objective: To evaluate the efficacy of **BMS-986142** in a mouse model of rheumatoid arthritis.
- Methodology:
  - Preventative Dosing: Mice were administered **BMS-986142** daily at doses of 4, 10, and 30 mg/kg, starting from the day of immunization with collagen. Some groups received **BMS-986142** in combination with methotrexate (MTX).[1][5]
  - Therapeutic Dosing: Treatment with **BMS-986142** at doses of 2, 4, and 25 mg/kg was initiated after the collagen booster immunization on day 21.[1][5]
  - Assessment: The severity of paw inflammation (clinical score), bone erosion, and inflammation were evaluated.[1][9]
- Results:
  - In the preventative regimen, **BMS-986142** led to dose-dependent reductions in clinical scores of 26%, 43%, and 79% at 4, 10, and 30 mg/kg, respectively. Co-administration with MTX showed an additive benefit.[5]

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- In the therapeutic regimen, **BMS-986142** resulted in clinical score reductions of 17%, 37%, and 67% at 2, 4, and 25 mg/kg, respectively.[1][5]
- The treatment also provided dose-dependent protection against bone remodeling and loss of bone mass.[1]

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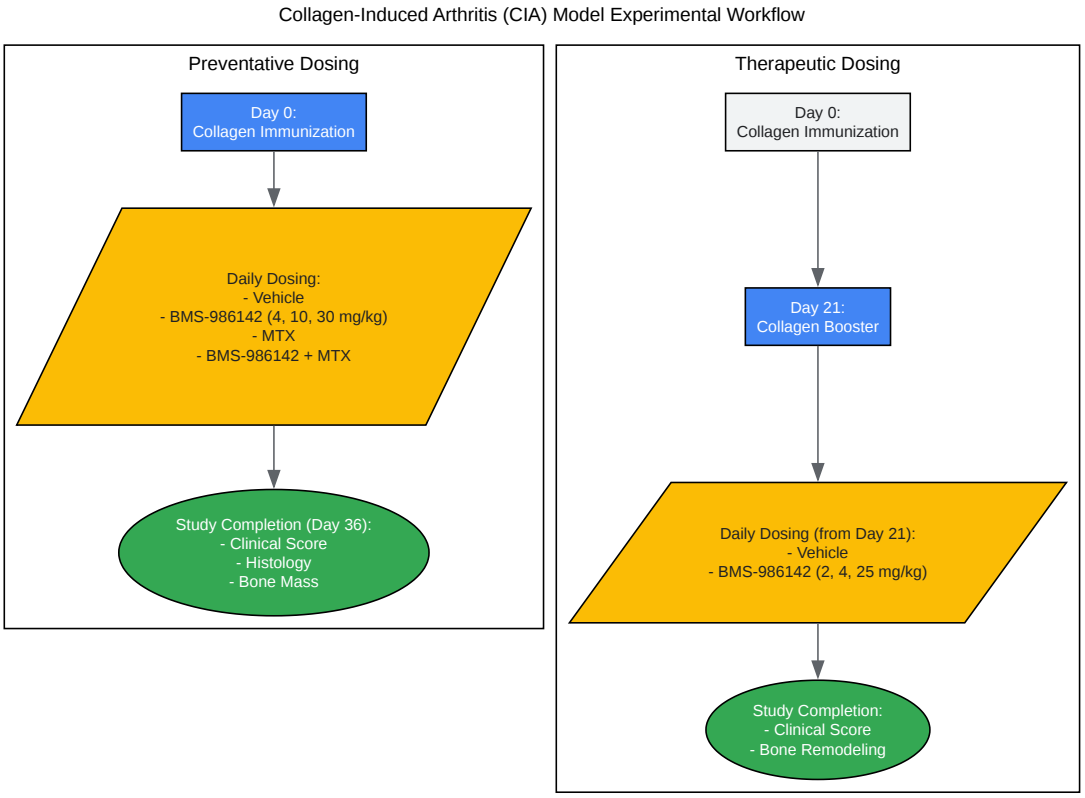

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CIA Model Experimental Workflow

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Clinical Trials

BMS-986142 has been evaluated in several clinical trials for autoimmune diseases.

- Phase 1 Studies (NCT02257151, NCT02456844, NCT02880670, NCT02762123): These studies in healthy volunteers established the safety, tolerability, pharmacokinetics, and pharmacodynamics of **BMS-986142**. The drug was generally well-tolerated, with rapid absorption (peak concentrations within 2 hours) and a half-life of 7 to 11 hours, supporting once-daily dosing.[5][7][10] No significant pharmacokinetic interaction was observed with methotrexate.[7][10]

- Phase 2 Study in Rheumatoid Arthritis (NCT02638948): This randomized, double-blind, placebo-controlled study evaluated the efficacy and safety of **BMS-986142** in patients with moderate-to-severe RA with an inadequate response to methotrexate.[6][11][12] The study did not meet its co-primary endpoints for ACR20 and ACR70 improvement at week 12.[11] The 350 mg dose was discontinued due to elevated liver enzymes.[6][11] The study concluded that further investigation of **BMS-986142** for RA is not warranted.[11]

- Phase 2 Study in Sjögren's Syndrome (NCT02843659): This study was designed to evaluate the efficacy and safety of **BMS-986142** in subjects with moderate to severe primary Sjögren's Syndrome, but it was terminated.[5][6]

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- To cite this document: BenchChem. [BMS-986142 chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606288/docs#bms-986142-chemical-structure-and-properties]

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